

Personal protective equipment for handling 4-Methylumbelliferyl caprylate

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Compound of Interest

Compound Name: 4-Methylumbelliferyl caprylate

Cat. No.: B184448

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Essential Safety and Handling Guide for 4-Methylumbelliferyl Caprylate

This guide provides immediate safety, handling, and disposal protocols for **4-Methylumbelliferyl caprylate**, a fluorogenic substrate used in enzymatic assays. Adherence to these procedures is critical for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals.

Hazard Identification and Safety Precautions

While some safety data sheets (SDS) indicate that **4-Methylumbelliferyl caprylate** is not classified as a hazardous substance, others classify it as harmful if swallowed.^{[1][2]} Therefore, it is prudent to handle this compound with care, adhering to good occupational hygiene and safety practices.^[3] Always consult the specific SDS provided by your supplier before use.

General Precautions:

- Ensure good ventilation in the workspace.^{[2][3]}
- Avoid inhalation of dust.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in areas where the chemical is handled.^[2]

- Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **4-Methylumbelliferyl caprylate**:

PPE Category	Specification
Eye Protection	Safety glasses with side shields or chemical safety goggles. [4] A face shield may be required for splash potential. [5]
Hand Protection	Chemically resistant gloves (e.g., nitrile). Inspect gloves for integrity before use.
Body Protection	A lab coat or gown should be worn to prevent skin contact. [4] [6]
Respiratory	Not generally required under normal use with adequate ventilation. For spills or aerosols, use an appropriate respirator.

Operational Plan: Step-by-Step Handling Procedure

1. Storage and Preparation:

- Store **4-Methylumbelliferyl caprylate** in a tightly sealed container in a freezer at -20°C, protected from light.[\[7\]](#)
- Before use, allow the container to warm to room temperature to prevent condensation.
- Weigh the required amount in a well-ventilated area, such as a chemical fume hood, to minimize dust inhalation.

2. Solubilization:

- Consult experimental protocols for the appropriate solvent. **4-Methylumbelliferyl caprylate** is soluble in chloroform and pyridine.[\[4\]](#)[\[8\]](#)

- Add the solvent to the powdered compound slowly to avoid splashing.

3. Experimental Use:

- Handle solutions containing **4-Methylumbelliferyl caprylate** with the same precautions as the solid material.
- Avoid generating aerosols.

4. Post-Experiment:

- Decontaminate work surfaces with an appropriate cleaning agent.
- Segregate all waste materials, including unused product and contaminated consumables, for proper disposal.^[4]

Disposal Plan: Step-by-Step Waste Management

The disposal of **4-Methylumbelliferyl caprylate** and its associated waste must comply with all federal, state, and local environmental regulations.^[4]

1. Waste Segregation:

- Collect all waste containing **4-Methylumbelliferyl caprylate**, including unused chemical, contaminated labware (e.g., pipette tips, tubes, plates), and spill cleanup materials, in a designated waste container.^[4]
- Do not mix this waste with other chemical or non-hazardous waste streams unless approved by your institution's Environmental Health and Safety (EHS) department.^[4]

2. Container and Labeling:

- Use a leak-proof, chemically compatible container for waste accumulation.^[4]
- Clearly label the container with "Hazardous Waste" (if required by your institution), the full chemical name "**4-Methylumbelliferyl caprylate**," and the date you started accumulating the waste.^[4]

3. Storage of Waste:

- Store the sealed waste container in a designated and secure satellite accumulation area, away from incompatible materials.

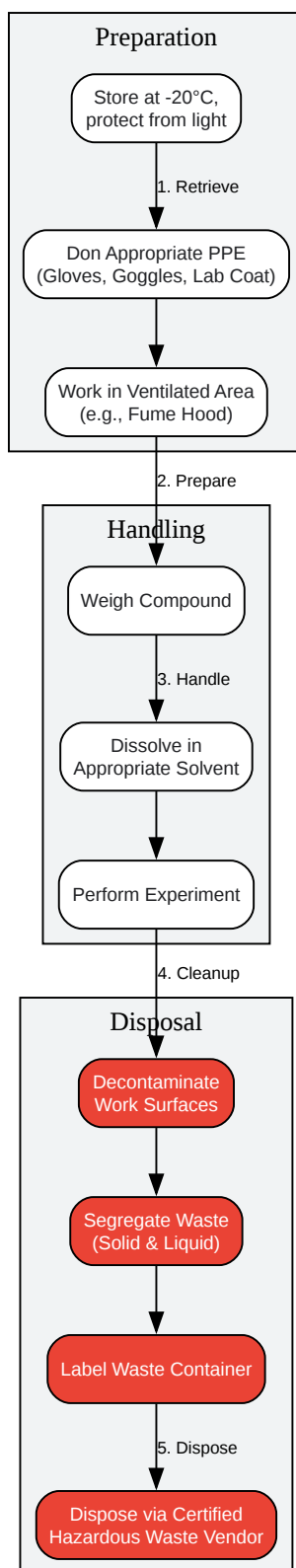
4. Final Disposal:

- Arrange for waste pickup through your institution's licensed hazardous waste contractor.
- Do not dispose of **4-Methylumbelliferyl caprylate** down the drain or in the regular trash.^[4]

Quantitative Data Summary

Property	Value
Molecular Weight	302.36 g/mol
Physical Form	Solid Powder
Storage Temperature	-20°C
Purity	≥98%
Solubility	Chloroform, Pyridine (50 mg/mL) ^{[4][8]}

Experimental Workflow and Safety Diagram



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Caption: Workflow for safe handling and disposal of **4-Methylumbelliferyl caprylate**.

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